

# 30-Oxopseudotaraxasterol: A Technical Overview of a Novel Triterpenoid

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## Compound of Interest

Compound Name: 30-Oxopseudotaraxasterol

Cat. No.: B1163861

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Introduction: **30-Oxopseudotaraxasterol** is a complex pentacyclic triterpenoid of significant interest within the scientific community due to its intricate chemical architecture. This document provides a comprehensive guide to its chemical structure and known properties, compiled from available chemical databases and literature. It is important to note that while the foundational chemical information is established, detailed experimental data regarding its biological activities and specific analytical characteristics remain limited in publicly accessible resources.

## Chemical Structure and Identification

**30-Oxopseudotaraxasterol** is chemically defined as

(1S,4aS,6aR,6aR,6bR,8aR,10S,12aR,14aR,14bR)-10-hydroxy-1,4a,6a,6b,9,9,12a-heptamethyl-4,5,6,6a,7,8,8a,10,11,12,13,14,14a,14b-tetradecahydro-1H-picene-2-carbaldehyde.[1] Its structure is characterized by a pentacyclic core, a hydroxyl group, and a carbaldehyde functional group.

Table 1: Chemical Identification of **30-Oxopseudotaraxasterol**

Identifier	Value	Source
CAS Number	160481-71-0	Alfa Chemistry[1]
Molecular Formula	C30H48O2	Alfa Chemistry[1]
Molecular Weight	440.7 g/mol	Alfa Chemistry[1]
IUPAC Name	(1S,4aS,6aR,6aR,6bR,8aR,10S,12aR,14aR,14bR)-10-hydroxy-1,4a,6a,6b,9,9,12a-heptamethyl-4,5,6,6a,7,8,8a,10,11,12,13,14,14a,14b-tetradecahydro-1H-picene-2-carbaldehyde	Alfa Chemistry[1]
Canonical SMILES	<chem>C[C@H]1[C@@H]2[C@H]3CC[C@@H]4[C@]5(CC--INVALID-LINK--O)C</chem>	Alfa Chemistry[1]
InChI Key	PJTLWGFAJYTCDB-WWXACCNBSA-N	Alfa Chemistry[1]

## Physicochemical Properties

The physical and chemical properties of **30-Oxopseudotaraxasterol** have been predicted through computational models, with some experimental data available. These properties are crucial for understanding its behavior in biological systems and for the development of analytical methods.

Table 2: Physicochemical Properties of **30-Oxopseudotaraxasterol**

Property	Value	Source
Appearance	Solid	Alfa Chemistry[1]
Boiling Point	520.0 ± 23.0 °C	Alfa Chemistry[1]
Density	1.033 ± 0.06 g/ml	Alfa Chemistry[1]
Topological Polar Surface Area	37.3 Å <sup>2</sup>	PubChem
Hydrogen Bond Donor Count	1	PubChem
Hydrogen Bond Acceptor Count	2	PubChem
XlogP	8.2	PubChem
Predicted LogS	-5.672	PubChem

## Spectral Data

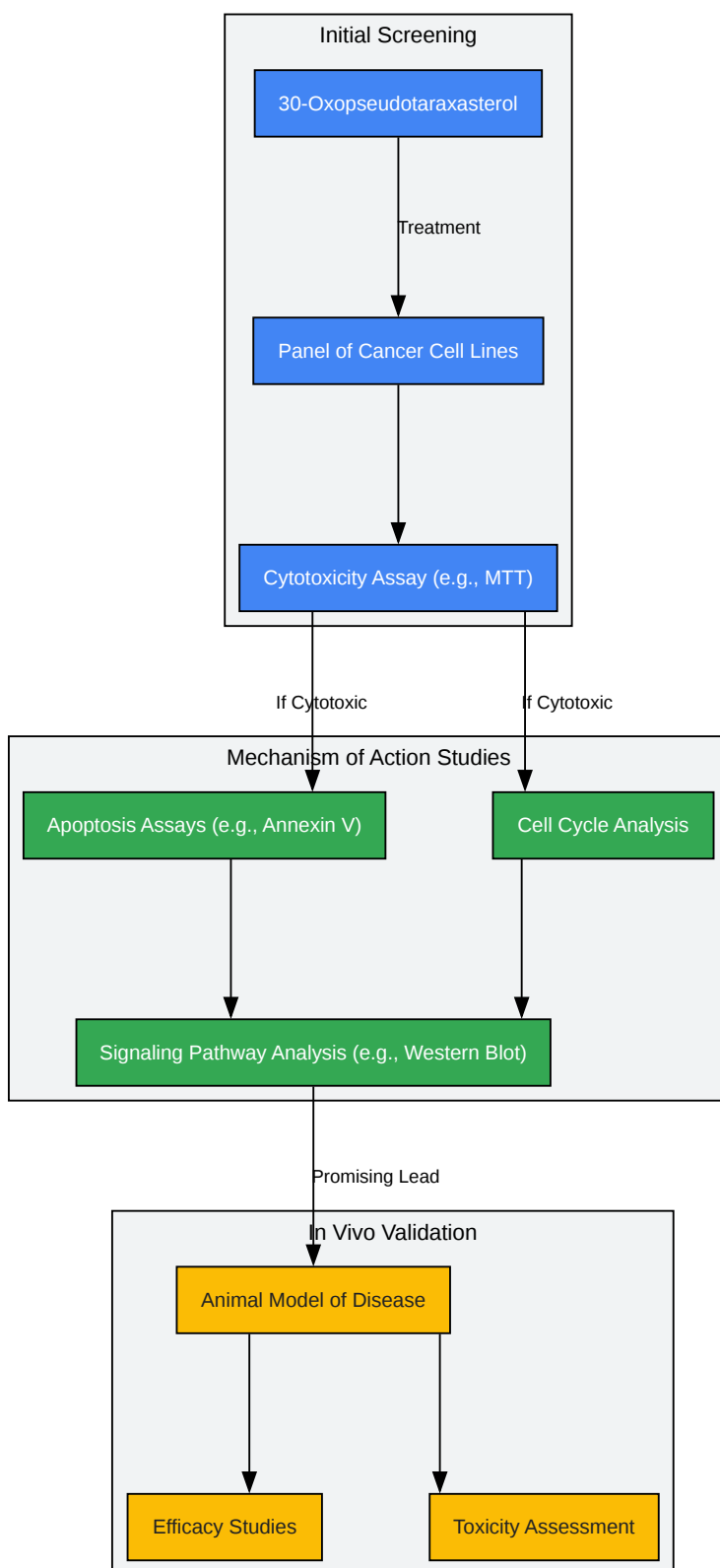
Detailed experimental spectral data, such as <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry for **30-Oxopseudotaraxasterol**, are not readily available in the surveyed literature. For comparative analysis, researchers often refer to the spectral data of structurally similar compounds like taraxerol.

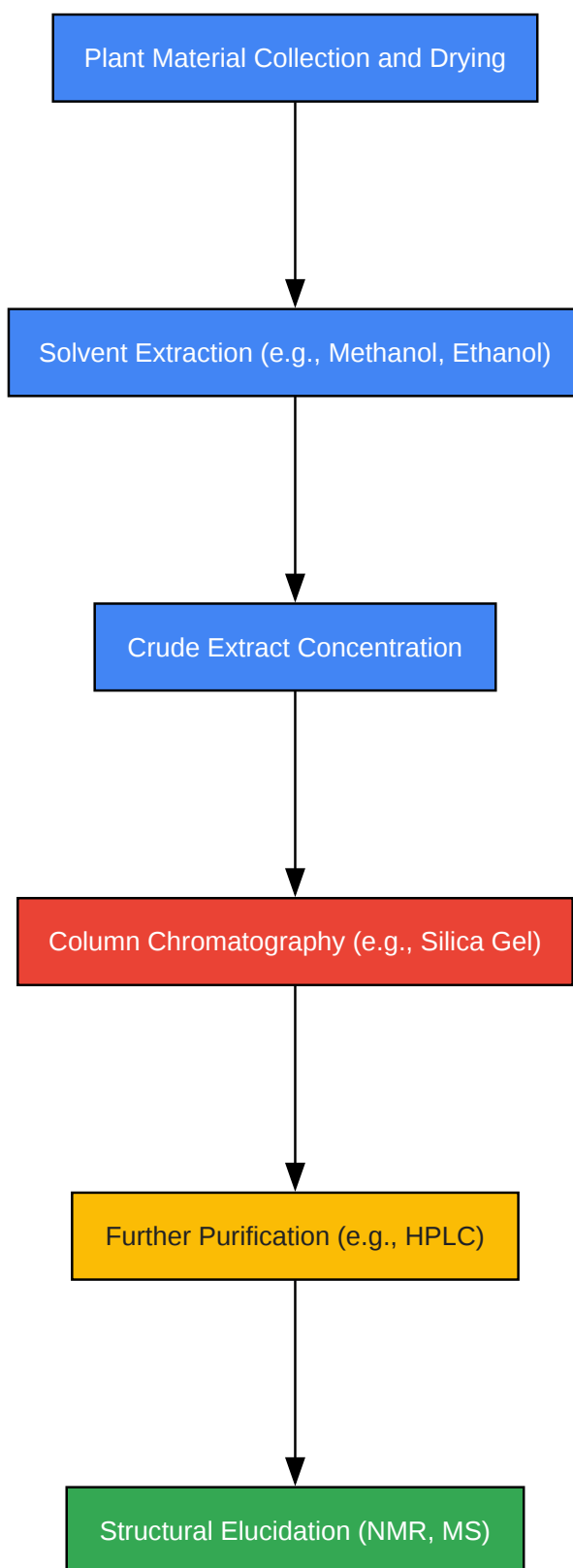
## Biological Activity and Signaling Pathways

Currently, there is a notable absence of published studies detailing the specific biological activities and mechanisms of action of **30-Oxopseudotaraxasterol**. However, the broader class of triterpenoids, and specifically pseudotaraxasterol derivatives, are known to exhibit a range of pharmacological effects. To provide context, the known activities of related compounds are discussed, though it must be emphasized that these are not direct properties of **30-Oxopseudotaraxasterol**.

For instance, other oxysterols and taraxasterol derivatives have been investigated for their anti-inflammatory and cytotoxic properties. The potential signaling pathways implicated in the action of such related compounds often involve complex intracellular cascades.

As no specific signaling pathways for **30-Oxopseudotaraxasterol** have been elucidated, a hypothetical workflow for screening its potential biological activity is presented below. This diagram illustrates a general approach that could be employed in future research.





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## References

- 1. Phytochemical: 30-Oxopseudotaraxasterol [caps.ncbs.res.in]
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